

An In-Depth Technical Guide to 4-Butylaniline-d9

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Compound of Interest

Compound Name: 4-Butylaniline-d9

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **4-Butylaniline-d9**, a deuterated isotopologue of 4-butaniline. It is intended to serve as a valuable resource for professionals in research and drug development who utilize stable isotope-labeled compounds as internal standards in pharmacokinetic and metabolic studies. This document outlines the molecule's fundamental properties, detailed experimental protocols for its synthesis and analysis, and its primary application in enhancing the accuracy of bioanalytical methods.

Core Molecular Data

4-Butylaniline-d9 is a stable, non-radioactive isotopic variant of 4-butaniline where nine hydrogen atoms on the butyl group have been replaced with deuterium. This substitution results in a higher molecular weight compared to the unlabeled compound, a crucial feature for its use in mass spectrometry-based quantification.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ D ₉ N	[1]
Molecular Weight	158.29 g/mol	[1]
CAS Number	1219794-78-1	[2]
Appearance	Oil	
Synonyms	4-(Butyl-d9)aniline, p-Butylaniline-d9, 4-n-Butyl-d9-aniline	[2]

The Role of Deuteration in Pharmacokinetic Studies

Deuterated compounds like **4-Butylaniline-d9** are invaluable tools in drug discovery and development, primarily due to the kinetic isotope effect (KIE). The bond between carbon and deuterium (C-D) is stronger than the carbon-hydrogen (C-H) bond. This increased bond strength can lead to a slower rate of metabolic cleavage by enzymes, such as the cytochrome P450 (CYP450) family.

When a deuterated version of a drug or a metabolite analog is used as an internal standard in a pharmacokinetic study, it co-elutes chromatographically with the non-labeled analyte. However, due to its different mass, it can be distinguished by a mass spectrometer. This allows for precise quantification of the analyte, as the deuterated standard compensates for variations in sample preparation, injection volume, and instrument response.[3]

Experimental Protocols

The following sections provide detailed, representative methodologies for the synthesis and analysis of **4-Butylaniline-d9**. These protocols are based on established chemical principles for the synthesis of deuterated compounds and the analysis of aromatic amines.

Synthesis of 4-Butylaniline-d9

The synthesis of **4-Butylaniline-d9** can be achieved through a reductive amination process using a deuterated starting material. A plausible synthetic route involves the reaction of a deuterated butyl-containing precursor with a suitable aniline derivative.

Reaction Scheme:

A potential synthetic approach could involve the Grignard reaction of deuterated bromobutane (bromo-d9-butane) with a protected p-nitrobenzene derivative, followed by reduction of the nitro group.

Materials and Reagents:

- Bromo-d9-butane
- Magnesium turnings
- Anhydrous diethyl ether
- 1-fluoro-4-nitrobenzene
- Palladium on carbon (10%)
- Hydrazine hydrate
- Ethanol
- Hydrochloric acid
- Sodium bicarbonate
- Anhydrous sodium sulfate
- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Grignard Reagent Formation: In a flame-dried, three-necked flask under an inert atmosphere (argon or nitrogen), magnesium turnings are stirred in anhydrous diethyl ether. Bromo-d9-

butane is added dropwise to initiate the formation of the Grignard reagent (butyl-d₉-magnesium bromide). The reaction is gently refluxed until the magnesium is consumed.

- **Coupling Reaction:** The Grignard reagent is cooled to 0 °C and a solution of 1-fluoro-4-nitrobenzene in anhydrous diethyl ether is added dropwise. The reaction mixture is then allowed to warm to room temperature and stirred overnight.
- **Quenching and Extraction:** The reaction is carefully quenched with a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Reduction of the Nitro Group:** The crude 4-(butyl-d₉)-1-nitrobenzene is dissolved in ethanol, and palladium on carbon (10%) is added. Hydrazine hydrate is then added dropwise at reflux. The reaction is monitored by thin-layer chromatography (TLC) until the starting material is consumed.
- **Work-up and Purification:** The reaction mixture is filtered through a pad of celite to remove the catalyst, and the solvent is evaporated. The residue is dissolved in diethyl ether and washed with a saturated aqueous solution of sodium bicarbonate. The organic layer is dried over anhydrous sodium sulfate, and the solvent is removed. The crude product is purified by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **4-Butylaniline-d₉**.

Analytical Characterization

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- **¹H NMR:** The ¹H NMR spectrum is used to confirm the absence of protons on the butyl chain and the presence of protons on the aromatic ring. The spectrum would show signals corresponding to the aromatic protons and the amine protons.
- **²H NMR (Deuterium NMR):** The ²H NMR spectrum is used to confirm the presence and location of the deuterium atoms on the butyl chain.
- **¹³C NMR:** The ¹³C NMR spectrum will show signals for all carbon atoms in the molecule. The signals for the deuterated carbons will appear as multiplets due to C-D coupling.

2. Mass Spectrometry (MS)

- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is a suitable technique for the analysis of volatile compounds like **4-Butylaniline-d9**. The sample is injected into a gas chromatograph for separation, and the eluent is introduced into a mass spectrometer for detection. The mass spectrum will show a molecular ion peak corresponding to the mass of **4-Butylaniline-d9** ($m/z = 158.29$).
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** For less volatile derivatives or for direct analysis from biological matrices, LC-MS can be employed. A reversed-phase C18 column can be used with a mobile phase of acetonitrile and water containing a small amount of formic acid. The mass spectrometer would be operated in positive electrospray ionization (ESI+) mode, and the protonated molecule $[M+H]^+$ would be monitored.

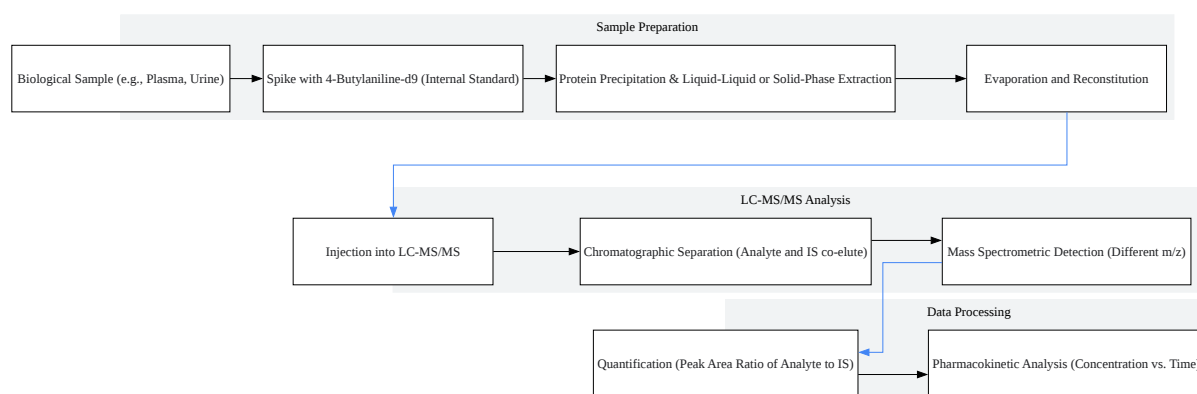
3. High-Performance Liquid Chromatography (HPLC)

An HPLC method can be developed for the purity assessment and quantification of **4-Butylaniline-d9**.

Parameter	Condition
Column	C18 reversed-phase (e.g., 4.6 x 250 mm, 5 μ m)
Mobile Phase	Isocratic or gradient elution with Acetonitrile and Water (with 0.1% Formic Acid)
Flow Rate	1.0 mL/min
Detection	UV at 254 nm or Mass Spectrometry
Injection Volume	10 μ L
Column Temperature	30 $^{\circ}$ C

Application Workflow

The primary application of **4-Butylaniline-d9** is as an internal standard for the quantification of 4-butaniline or structurally related analytes in biological samples during pharmacokinetic studies.



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Figure 1. Workflow for a pharmacokinetic study using a deuterated internal standard.

This workflow illustrates the process from sample collection to the final pharmacokinetic analysis. The key step is the addition of a known amount of the deuterated internal standard, **4-Butylaniline-d9**, to the biological sample at the beginning of the sample preparation process. This allows for the correction of any sample loss during extraction and variability in the analytical measurement, leading to highly accurate and precise quantification of the target analyte.

Conclusion

4-Butylaniline-d9 is a critical tool for researchers and scientists in the field of drug development. Its use as an internal standard in bioanalytical methods significantly enhances the reliability and accuracy of pharmacokinetic data. This guide provides the essential molecular information and detailed experimental protocols to facilitate its synthesis, characterization, and application in a laboratory setting. The principles and workflows described herein are fundamental to modern drug metabolism and pharmacokinetic studies.

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